

Nonacosan-14-ol: A Technical Guide for

Researchers

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Compound of Interest		
Compound Name:	Nonacosan-14-ol	
Cat. No.:	B3051534	Get Quote

Disclaimer: Detailed research and specific experimental data for **nonacosan-14-ol** are limited in publicly available scientific literature. This guide provides a comprehensive overview based on the chemistry of long-chain secondary fatty alcohols and data from closely related compounds. The experimental protocols described are generalized methods that can be adapted for the study of **nonacosan-14-ol**.

Introduction

Nonacosan-14-ol is a long-chain secondary fatty alcohol with the chemical formula C₂₉H₆₀O. As a 29-carbon aliphatic alcohol, it belongs to a class of compounds that are widespread in nature, often as components of waxes and other lipids. While specific research on **nonacosan-14-ol** is not extensive, it has been identified as a constituent of the common pea (Pisum sativum)[1]. The study of long-chain fatty alcohols is of significant interest in various fields, including biochemistry, natural product chemistry, and drug development, due to their diverse biological roles, which range from structural components of cell membranes to signaling molecules.

This technical guide aims to provide researchers, scientists, and drug development professionals with a thorough understanding of **nonacosan-14-ol**, covering its chemical and physical properties, plausible synthetic and isolation methodologies, analytical characterization techniques, and potential biological significance based on the current knowledge of related compounds.



Chemical and Physical Properties

The known and predicted properties of **nonacosan-14-ol** are summarized in the table below. This data is primarily sourced from chemical databases such as PubChem.

Property	Value	Source
Molecular Formula	C29H60O	[2]
Molecular Weight	424.8 g/mol	[2]
IUPAC Name	Nonacosan-14-ol	[2]
CAS Number	34394-12-2	[2]
Appearance	Waxy solid (predicted)	
Solubility	Insoluble in water; Soluble in nonpolar organic solvents	[1]
Boiling Point	Not available	
Melting Point	Not available	

Synthesis and Isolation

While specific protocols for the synthesis and isolation of **nonacosan-14-ol** are not readily available, established methods for long-chain secondary alcohols can be applied.

Synthesis

Two primary retrosynthetic approaches are proposed for the laboratory synthesis of **nonacosan-14-ol**.

Method 1: Reduction of 14-Nonacosanone

The most direct route involves the reduction of the corresponding ketone, 14-nonacosanone.

Reaction: 14-Nonacosanone + Reducing Agent → Nonacosan-14-ol



• Reducing Agents: Sodium borohydride (NaBH₄) is a mild and selective reagent suitable for this transformation. Lithium aluminum hydride (LiAlH₄) is a more powerful reducing agent that can also be used.

Protocol Outline:

- Dissolve 14-nonacosanone in a suitable solvent (e.g., methanol or ethanol for NaBH₄;
 diethyl ether or THF for LiAlH₄).
- Cool the solution in an ice bath.
- Slowly add the reducing agent to the solution.
- Stir the reaction mixture at room temperature until the reaction is complete (monitored by TLC or GC-MS).
- Quench the reaction by the slow addition of water (for NaBH₄) or by a specific workup procedure (e.g., Fieser workup for LiAlH₄).
- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.

Method 2: Grignard Reaction

A Grignard reaction provides a versatile method for constructing the carbon skeleton and introducing the hydroxyl group.

- Retrosynthesis: Nonacosan-14-ol can be disconnected at either the C13-C14 bond or the C14-C15 bond.
 - Disconnect A: Tetradecanal + Pentadecylmagnesium bromide
 - Disconnect B: Pentadecanal + Tetradecylmagnesium bromide

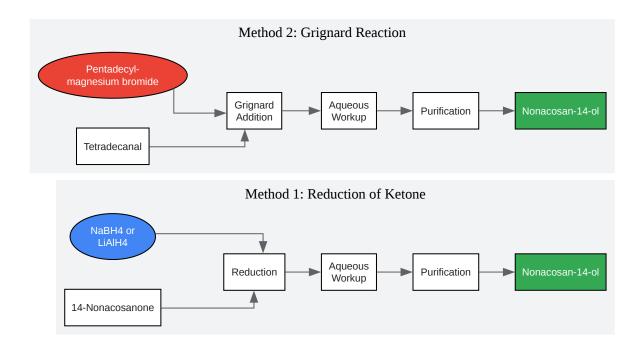
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- Protocol Outline (for Disconnect A):
 - Prepare the Grignard reagent, pentadecylmagnesium bromide, by reacting 1bromopentadecane with magnesium turnings in anhydrous diethyl ether or THF.
 - In a separate flask, dissolve tetradecanal in anhydrous diethyl ether or THF and cool in an ice bath.
 - Slowly add the prepared Grignard reagent to the aldehyde solution.
 - Allow the reaction to warm to room temperature and stir until completion.
 - Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
 - Extract the product with an organic solvent.
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, filter, and concentrate.
 - Purify the product by column chromatography.





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Figure 1: Synthetic workflows for nonacosan-14-ol.

Isolation from Natural Sources

Given its presence in peas, a plausible isolation method would involve solvent extraction and chromatographic separation.

- Protocol Outline:
 - Obtain fresh or dried pea material.
 - Homogenize the material in a suitable solvent system, such as a mixture of chloroform and methanol, to extract the total lipids.
 - Perform a liquid-liquid partition by adding water to separate the mixture into an aqueous phase and an organic (chloroform) phase containing the lipids.

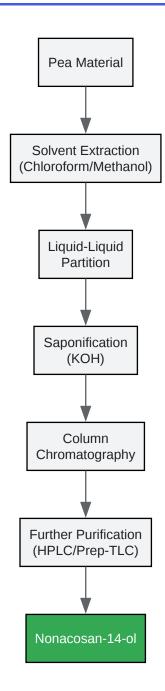






- Collect the organic phase and dry it under reduced pressure.
- The crude lipid extract can be subjected to saponification (hydrolysis with a base like KOH) to cleave any ester linkages and liberate the free fatty alcohols.
- Extract the non-saponifiable fraction, which contains the fatty alcohols, with a nonpolar solvent like hexane.
- Fractionate the extract using column chromatography on silica gel, eluting with a gradient of solvents (e.g., hexane/ethyl acetate) to separate the different lipid classes.
- Collect the fractions containing nonacosan-14-ol (identified by TLC and GC-MS) and purify further if necessary, for instance by preparative TLC or HPLC.





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Figure 2: Generalized workflow for the isolation of nonacosan-14-ol.

Analytical Characterization

A combination of chromatographic and spectroscopic techniques would be employed to characterize **nonacosan-14-ol**.



Technique	Expected Results	
Gas Chromatography-Mass Spectrometry (GC-MS)	A single peak with a specific retention time. The mass spectrum would show a molecular ion peak (M+) at m/z 424.8, although it may be weak. Characteristic fragmentation patterns would include the loss of a water molecule (M-18) and alpha-cleavage on either side of the hydroxyl group, resulting in major fragments.	
¹ H Nuclear Magnetic Resonance (NMR) Spectroscopy	A multiplet at ~3.6 ppm corresponding to the proton on the carbon bearing the hydroxyl group (CH-OH). A broad singlet for the hydroxyl proton (-OH), which can be exchanged with D ₂ O. A complex series of multiplets in the aliphatic region (~1.2-1.6 ppm) for the CH ₂ groups. Triplets at ~0.9 ppm for the terminal methyl (CH ₃) groups.	
¹³ C Nuclear Magnetic Resonance (NMR) Spectroscopy	A signal at ~72 ppm for the carbon attached to the hydroxyl group (C-OH). A series of signals between ~14-40 ppm for the other aliphatic carbons. A signal at ~14 ppm for the terminal methyl carbons.	
Infrared (IR) Spectroscopy	A broad O-H stretching band around 3300-3400 cm $^{-1}$. C-H stretching bands just below 3000 cm $^{-1}$. A C-O stretching band around 1050-1150 cm $^{-1}$.	

Potential Biological Activity and Signaling

The specific biological roles of **nonacosan-14-ol** have not been elucidated. However, based on the known functions of other long-chain fatty alcohols, several potential activities can be hypothesized.

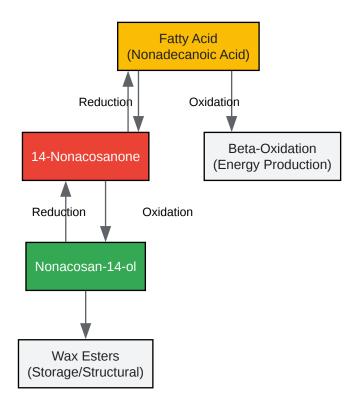
 Structural Component: Long-chain fatty alcohols are precursors for the synthesis of waxes and ether lipids, which are important structural components of cell membranes and



protective cuticles in plants.

- Energy Storage: They can be oxidized to provide energy.
- Signaling: Some fatty alcohols and their derivatives have been implicated in cellular signaling processes.

The metabolism of fatty alcohols is generally understood to be a cyclic process involving oxidation to the corresponding aldehyde and then to the fatty acid, which can then enter beta-oxidation.



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Figure 3: Generalized metabolic pathway for a secondary fatty alcohol.

Conclusion and Future Directions

Nonacosan-14-ol is a long-chain secondary fatty alcohol with established natural occurrence but limited specific scientific investigation. The methodologies for its synthesis, isolation, and characterization can be inferred from standard organic chemistry practices for similar molecules. Its biological significance remains largely unexplored.



Future research should focus on:

- Isolation and full characterization of nonacosan-14-ol from natural sources to confirm its structure and stereochemistry.
- Development of efficient and scalable synthetic routes to obtain pure standards for biological testing.
- In vitro and in vivo studies to investigate its potential biological activities, such as antimicrobial, anti-inflammatory, or cytotoxic effects.
- Metabolomic studies to understand its biosynthesis and metabolic fate in organisms.

Elucidating the properties and functions of **nonacosan-14-ol** will contribute to a deeper understanding of lipid biochemistry and may reveal new opportunities for its application in drug development and other biotechnological fields.

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